

Validating the Antifungal Efficacy of Octyl Gallate Against *Aspergillus niger*

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Compound of Interest

Compound Name: Octyl Gallate

Cat. No.: B086378

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This guide provides a comprehensive comparison of **octyl gallate**'s antifungal performance against the opportunistic pathogen *Aspergillus niger*. It is designed for researchers, scientists, and drug development professionals, offering objective comparisons with alternative antifungal agents, supported by experimental data and detailed methodologies.

Quantitative Comparison of Antifungal Activity

The antifungal efficacy of a compound is primarily determined by its Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC). The table below summarizes available data for **octyl gallate** and other common antifungal agents against various *Aspergillus* species. Direct comparative data for **octyl gallate** against *Aspergillus niger* is limited in published literature; therefore, data from closely related species are included for a broader perspective.

Table 1: Comparative Antifungal Efficacy Against *Aspergillus* Species

Antifungal Agent	Fungal Species	MIC (µg/mL)	MFC (µg/mL)	Citation(s)
Octyl Gallate (OG)	Aspergillus flavus, A. parasiticus	Not specified	>215 (Used in combination with Caspofungin)	[1]
Caspofungin (CAS)	Aspergillus flavus, A. parasiticus	Not specified	>128	[1]
OG + CAS (Synergy)	Aspergillus flavus, A. parasiticus	FICI ≤ 0.5	FFCI > 2.0	[1]
Voriconazole	Aspergillus flavus	Not specified	4	[2]
	Aspergillus fumigatus, A. terreus	Not specified	>8	[2]
Amphotericin B	Aspergillus fumigatus	Not specified	1	[2]
	Aspergillus flavus	Not specified	2	[2]
	Aspergillus terreus	Not specified	>16	[2]

| Itraconazole | Aspergillus niger (Resistant Isolate) | >16 | Not specified |[3] |

FICI: Fractional Inhibitory Concentration Index; FFCI: Fractional Fungicidal Concentration Index. A FICI ≤ 0.5 indicates synergy.

Experimental Protocols

Reproducible validation of antifungal efficacy requires standardized protocols. The following methodology for determining MIC and MFC is based on the European Committee on Antimicrobial Susceptibility Testing (EUCAST) guidelines for molds.[4][5]

Broth Microdilution Method for MIC and MFC Determination

1. Preparation of Fungal Inoculum:

- *Aspergillus niger* is grown on Potato Dextrose Agar (PDA) at 30°C for 2-5 days to encourage sporulation.[4][6]
- Conidia are harvested by flooding the plate with a sterile saline solution containing 0.05% Tween 80. The surface is gently scraped to release the spores.
- The resulting suspension is passed through sterile gauze to remove mycelial fragments.
- A hemocytometer is used to count the conidia. The suspension is diluted in RPMI 1640 medium (supplemented with 2% glucose) to a final concentration of 1×10^5 conidia/mL.[5][7]

2. Assay Procedure:

- Two-fold serial dilutions of **octyl gallate** and other test compounds are prepared in RPMI medium directly in a 96-well microtiter plate.
- Each well is inoculated with an equal volume of the standardized *A. niger* conidial suspension.
- A positive control well (fungus and medium, no drug) and a negative control well (sterile medium only) are included on each plate.
- The plate is incubated at 35°C for 48 hours.[5]

3. Data Interpretation:

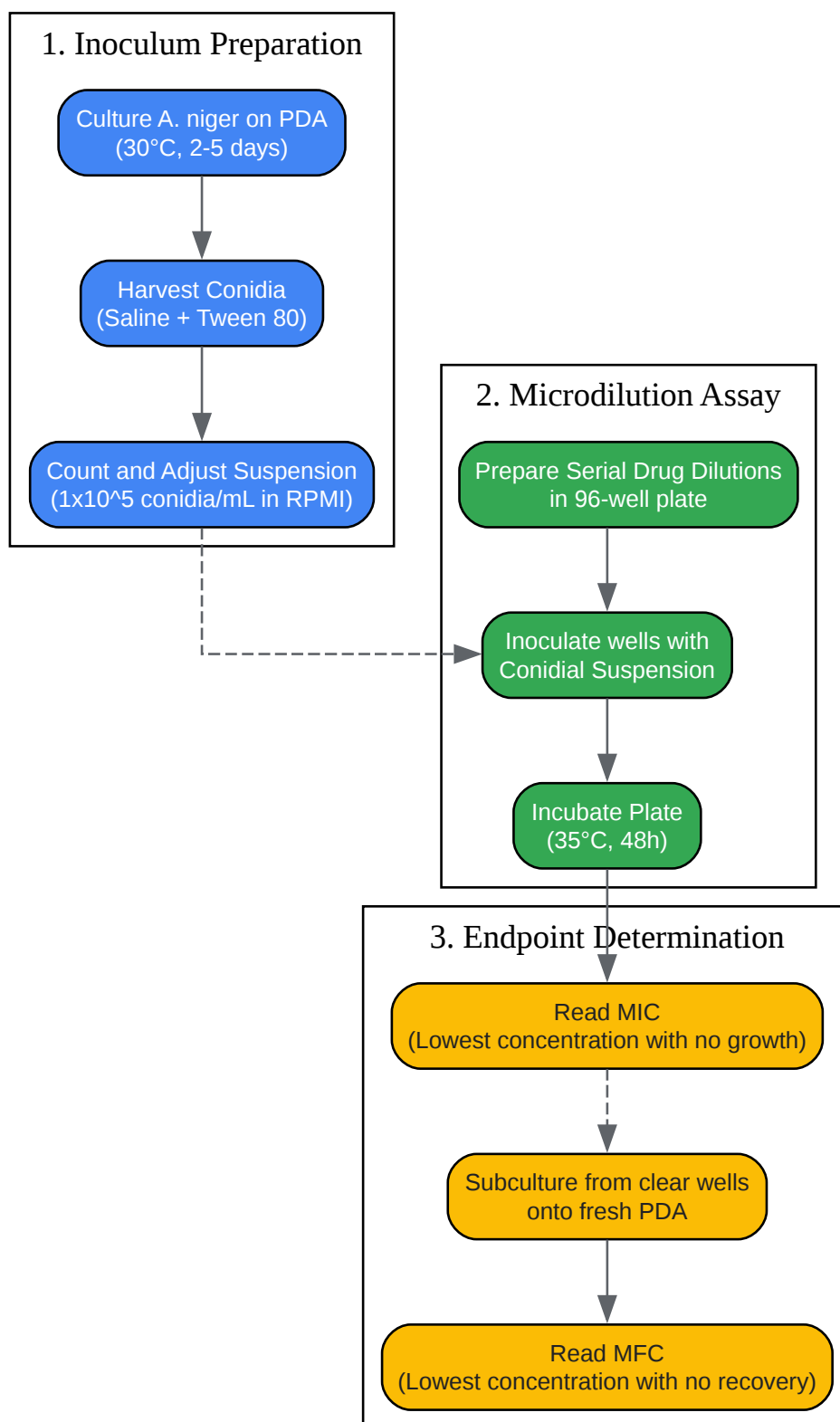
- MIC Determination: The MIC is the lowest concentration of the antifungal agent that results in complete visual inhibition of fungal growth. This can be confirmed by measuring optical

density at 600 nm.[\[4\]](#)[\[7\]](#)

- MFC Determination: An aliquot (10-20 μ L) from each well showing no visible growth is sub-cultured onto a fresh, drug-free PDA plate. The plates are incubated at 35°C for 48 hours. The MFC is the lowest drug concentration that results in no fungal growth on the subculture, corresponding to a $\geq 99.9\%$ kill rate.[\[1\]](#)

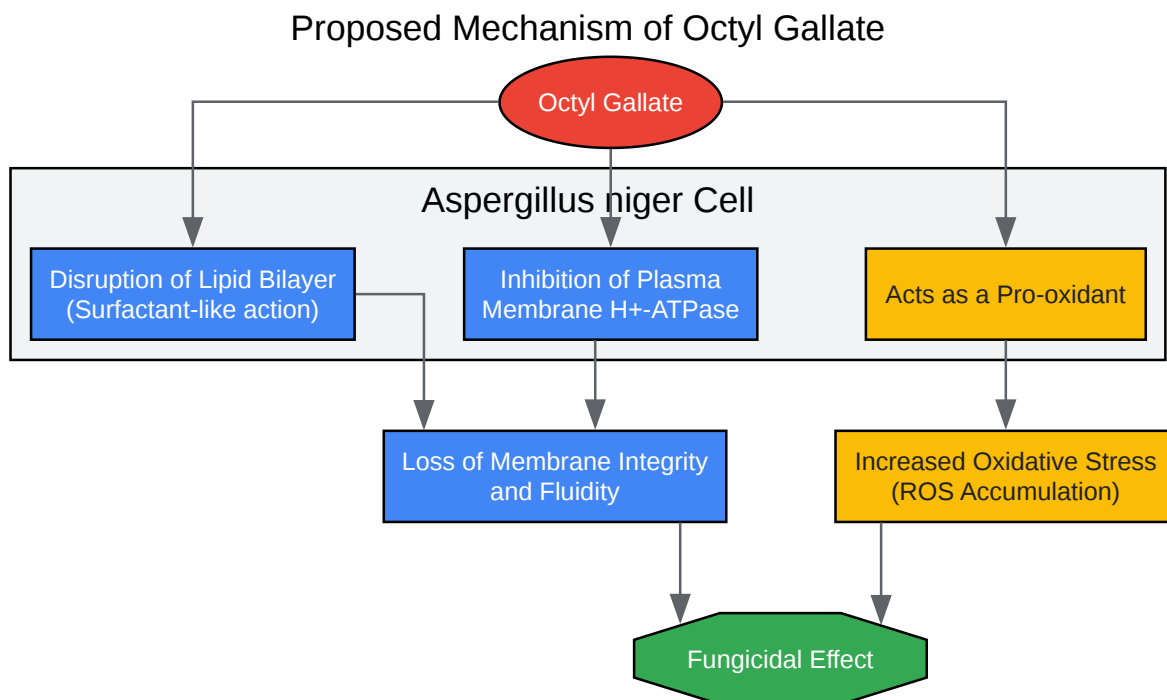
Visualizations: Workflows and Mechanisms

The following diagrams illustrate the experimental workflow, the proposed mechanism of action for **octyl gallate**, and a comparison with other antifungal classes.



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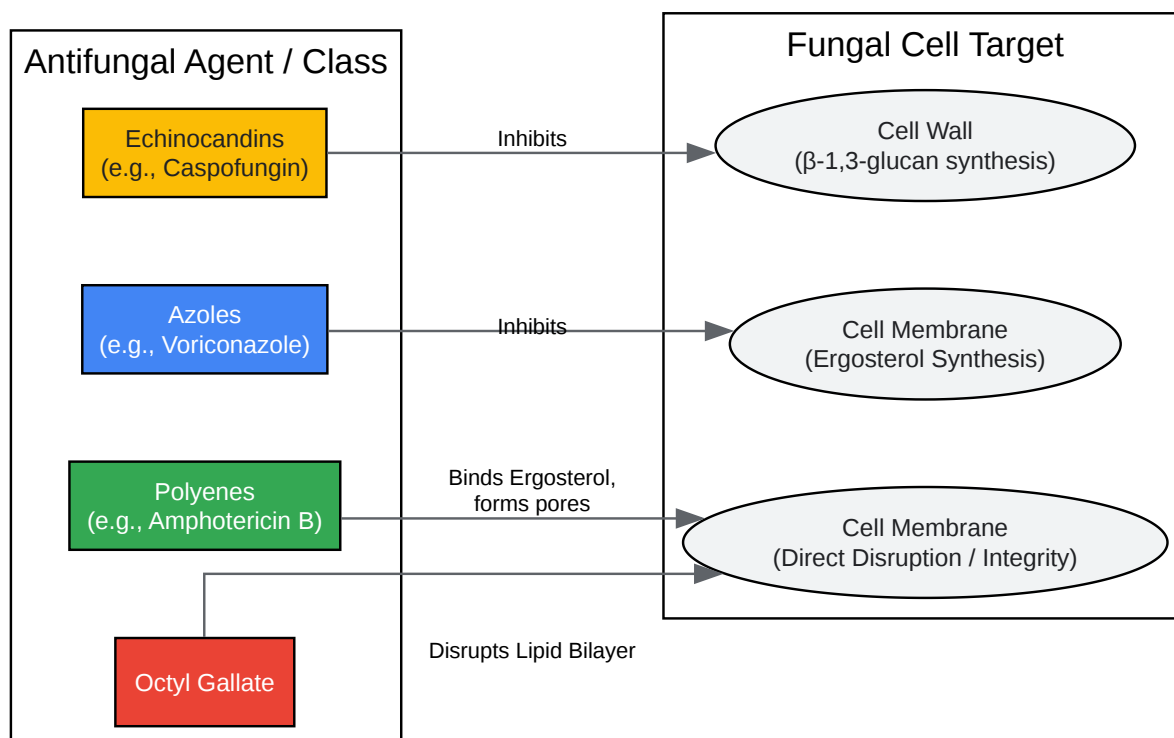
Caption: Workflow for antifungal susceptibility testing.



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Caption: Proposed dual-action mechanism of **octyl gallate**.

Primary Targets of Antifungal Classes



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Caption: Comparative overview of antifungal drug targets.

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